

Dichlobentiazox brand name DISARTA®

technical data sheet

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Compound of Interest

Compound Name: Dichlobentiazox

Cat. No.: B3344870

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Dichlobentiazox (DISARTA®): A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dichlobentiazox, marketed under the brand name DISARTA®, is a novel fungicide developed by Kumiai Chemical Industry.[1] Announced in 2016, this active ingredient is notable for its distinct structure containing two isothiazole moieties. It is primarily utilized for the control of significant pathogens in rice, demonstrating particular efficacy against rice blast caused by *Magnaporthe oryzae*. [1] **Dichlobentiazox** can be safely applied to rice seedlings in nursery boxes.[1] Its mode of action involves the induction of systemic acquired resistance (SAR) in plants, a key mechanism in plant defense. This document provides a comprehensive technical overview of **Dichlobentiazox**, including its chemical properties, toxicological data, experimental protocols, and mode of action.

Data Presentation

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Dichlobentiazox** is presented in the table below.

Property	Value	Source
IUPAC Name	3-[(3,4-dichloro-1,2-thiazol-5-yl)methoxy]-1,2-benzisothiazole 1,1-dioxide	PubChem
CAS Number	957144-77-3	PubChem
Molecular Formula	C ₁₁ H ₆ Cl ₂ N ₂ O ₃ S ₂	PubChem
Molecular Weight	349.21 g/mol	ChemicalBook[2]
Physical State	White to Off-White Solid	ChemicalBook[2]
Melting Point	172 - 176°C	ChemicalBook[2]
Boiling Point	438.3±55.0 °C (Predicted)	ChemicalBook[2]
Density	1.80±0.1 g/cm ³ (Predicted)	ChemicalBook[2]
n-octanol/water partition coefficient (Log P)	3.4	Korean Journal of Environmental Agriculture[3]
Solubility	Chloroform (Slightly), DMSO (Slightly)	ChemicalBook[2]

Note: Some physical properties are predicted values.

Toxicological Data

Toxicological assessments of **Dichlobentiazox** have been conducted, and the key findings are summarized below.

Endpoint	Value	Study Details	Source
No-Observed-Adverse-Effect Level (NOAEL)	5.03 mg/kg bw per day	Two-year chronic toxicity/carcinogenicity study in rats.	Food Safety Commission of Japan (FSCJ)[4]
Acceptable Daily Intake (ADI)	0.05 mg/kg bw per day	Calculated by applying a safety factor of 100 to the NOAEL.	Food Safety Commission of Japan (FSCJ)[4]

A risk assessment conducted by the Food Safety Commission of Japan (FSCJ) concluded that **Dichlobentiazo**x showed no evidence of carcinogenicity, reproductive toxicity, teratogenicity, or genotoxicity.[1][4]

DISARTA® Formulation

While specific formulation details for DISARTA® are not publicly available, fungicides for rice are commonly formulated as Wettable Powders (WP), Emulsifiable Concentrates (EC), Suspension Concentrates (SC), or Water Dispersible Granules (WG). These formulations are designed for effective application and coverage in rice paddies.

Experimental Protocols

The following sections outline generalized experimental protocols relevant to the assessment of fungicides like **Dichlobentiazo**x. These are intended to provide a methodological framework; specific study parameters may vary.

Chronic Toxicity/Carcinogenicity Study in Rodents (General Protocol)

This protocol is based on established guidelines for toxicological testing.

- Test System: Laboratory rats (e.g., Wistar or Sprague-Dawley strains).
- Group Size: A statistically significant number of animals per sex per group.

- **Dose Levels:** At least three dose levels of **DichlobentiazoX** and a concurrent control group. The highest dose should induce toxic effects but not mortality, while the lowest dose should not elicit any observable adverse effects.
- **Administration:** The test substance is typically administered orally, often mixed with the diet, for a period of two years.
- **Observations:**
 - **Clinical Signs:** Daily observation for signs of toxicity.
 - **Body Weight and Food Consumption:** Recorded weekly.
 - **Hematology and Clinical Chemistry:** Blood samples are collected at specified intervals for analysis of key parameters.
 - **Ophthalmological Examination:** Conducted at the beginning and end of the study.
- **Pathology:**
 - **Gross Necropsy:** All animals are subjected to a full necropsy at the end of the study.
 - **Histopathology:** A comprehensive set of tissues and organs from all animals in the control and high-dose groups are examined microscopically. Any lesions observed are also examined in the lower-dose groups.
- **Data Analysis:** Statistical analysis is performed to determine the NOAEL.

Residue Analysis in Rice (General Protocol using QuEChERS and LC-MS/MS)

This protocol is based on modern analytical methods for pesticide residue detection.

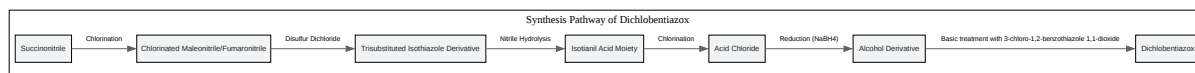
- **Sample Preparation:**
 - Homogenize a representative sample of rice grains.
 - Weigh a specific amount of the homogenized sample into a centrifuge tube.

- Extraction (QuEChERS Method):
 - Add a measured volume of acetonitrile to the sample tube.
 - Add a mixture of salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) to induce liquid-liquid partitioning.
 - Shake vigorously and centrifuge to separate the layers.
- Clean-up (Dispersive Solid-Phase Extraction - d-SPE):
 - Take an aliquot of the acetonitrile supernatant.
 - Add a d-SPE sorbent (e.g., primary secondary amine (PSA) to remove organic acids and sugars, C18 to remove nonpolar interferences, and graphitized carbon black (GCB) to remove pigments).
 - Vortex and centrifuge.
- Analysis (LC-MS/MS):
 - The final extract is filtered and injected into a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.
 - The LC separates **Dichlobentiazox** from other components in the sample matrix.
 - The MS/MS provides sensitive and selective detection and quantification of **Dichlobentiazox** based on its specific mass-to-charge ratio and fragmentation pattern.
- Quantification: A calibration curve is prepared using standards of known concentrations to quantify the amount of **Dichlobentiazox** in the sample.

Mandatory Visualization

Synthesis of Dichlobentiazox

The synthesis of **Dichlobentiazox** is a multi-step process starting from succinonitrile. The following diagram illustrates the key transformations in the synthesis pathway.

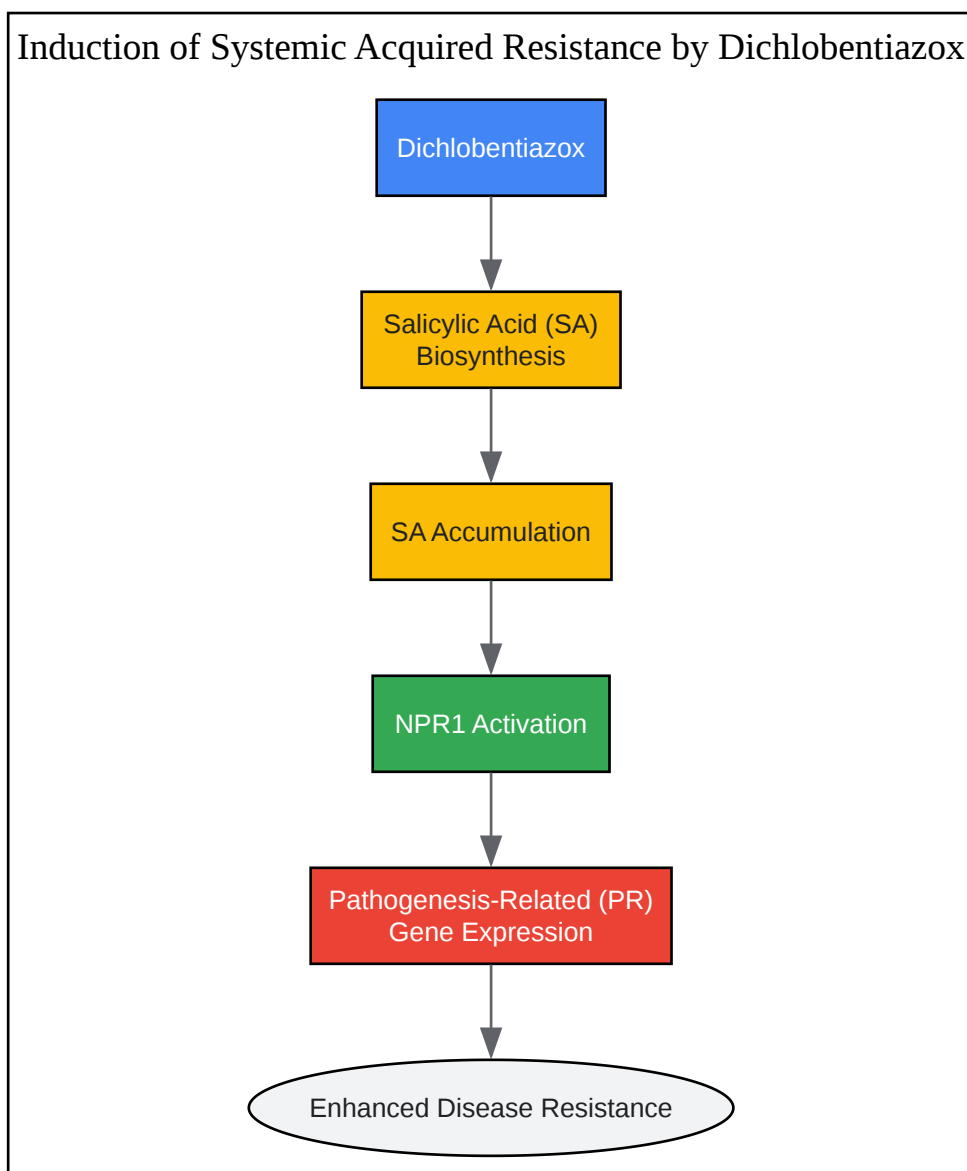


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Caption: A simplified workflow for the chemical synthesis of **Dichlobentiazox**.

Systemic Acquired Resistance (SAR) Signaling Pathway

Dichlobentiazox functions by inducing Systemic Acquired Resistance (SAR) in plants. While the precise initial interactions are proprietary, it is understood that 3,4-dichloroisothiazole derivatives can activate the salicylic acid (SA) signaling pathway, leading to the expression of pathogenesis-related (PR) genes and enhanced disease resistance.

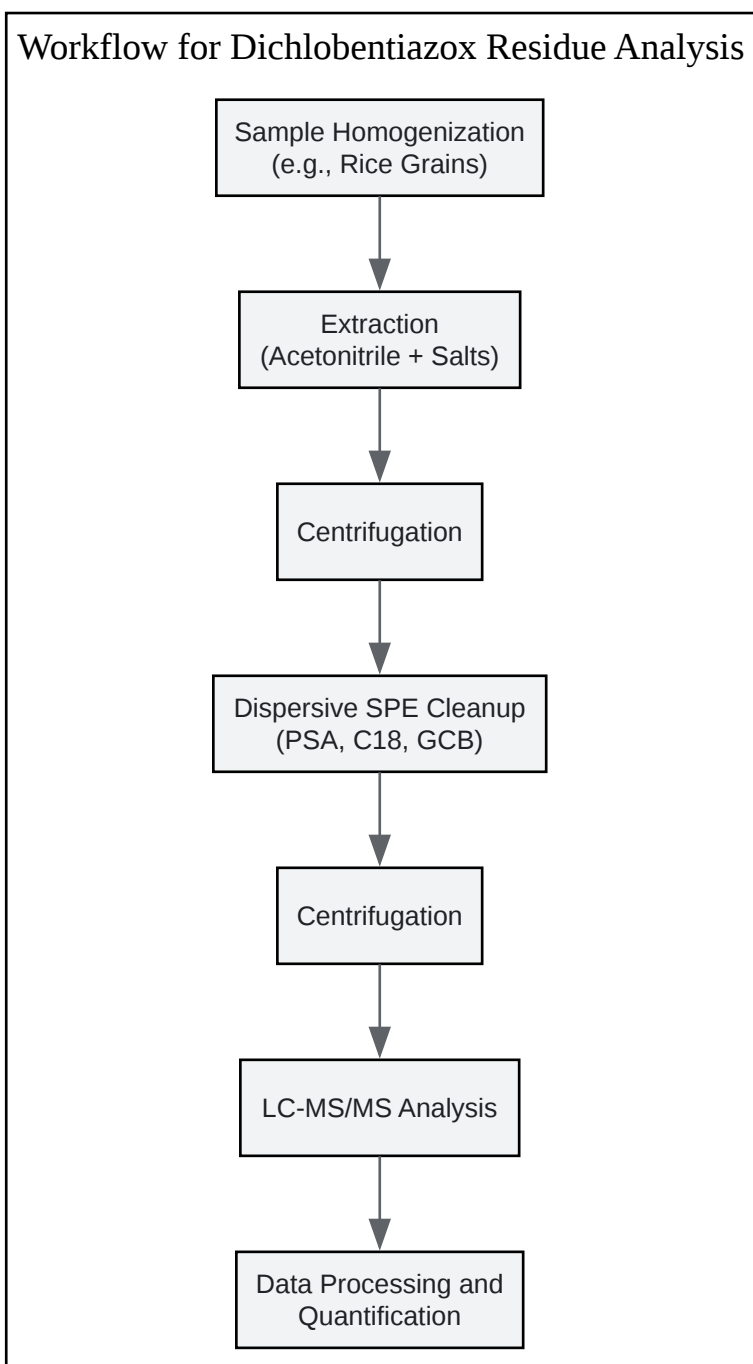


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Caption: A conceptual diagram of the SAR signaling pathway activated by **Dichlobentiazox**.

Experimental Workflow for Residue Analysis

The workflow for analyzing **Dichlobentiazox** residues in agricultural products typically follows the QuEChERS methodology.



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Caption: A standard workflow for the analysis of **Dichlobentiazox** residues in agricultural samples.

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